

Solubility of 1,3,5-Trimethyladamantane in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: **1,3,5-Trimethyladamantane**

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Abstract

1,3,5-Trimethyladamantane, a substituted cage hydrocarbon, presents a unique lipophilic profile of significant interest in medicinal chemistry and materials science. Its solubility is a critical parameter for synthesis, purification, formulation, and biological testing. This technical guide provides a comprehensive overview of the available solubility information for **1,3,5- trimethyladamantane** in organic solvents. Due to the limited availability of specific quantitative data for this derivative, this guide also presents qualitative solubility information, contextual data from its parent compound, adamantane, and a detailed experimental protocol for determining solubility.

Introduction

Adamantane and its derivatives are rigid, highly lipophilic, and three-dimensional molecules that have found extensive applications as molecular building blocks in drug design and materials science. The introduction of methyl groups to the adamantane core, as in **1,3,5- trimethyladamantane**, further increases its lipophilicity and alters its physical properties, including its solubility. A thorough understanding of its solubility in various organic solvents is paramount for its effective utilization in research and development.

Solubility Profile of 1,3,5-Trimethyladamantane

Direct quantitative solubility data for **1,3,5-trimethyladamantane** in organic solvents is not readily available in peer-reviewed literature. However, qualitative descriptions indicate its solubility behavior.

Qualitative Solubility Data

1,3,5-Trimethyladamantane is described as being soluble in chloroform and methanol, which allows for its easy manipulation in laboratory settings[1]. Another source characterizes its solubility in chloroform and methanol as "slight"[2].

Contextual Solubility Data: Adamantane

To provide a reasonable estimation of the solubility behavior of **1,3,5-trimethyladamantane**, it is useful to consider the well-documented solubility of its parent compound, adamantane. As a nonpolar hydrocarbon, adamantane is practically insoluble in water but exhibits good solubility in a range of nonpolar organic solvents[3][4][5]. The solubility of adamantane generally increases with the temperature of the organic solvent[3].

Table 1: Qualitative Solubility of Adamantane in Various Solvents

Solvent Class	Solvent	Solubility
Halogenated	Chloroform	Soluble
Aromatic	Benzene	Soluble
Alkanes	Hexane	Soluble
Polar Protic	Water	Practically Insoluble[3][4]

This table provides a general solubility profile for the parent compound, adamantane, which is expected to be indicative of the behavior of **1,3,5-trimethyladamantane**.

Experimental Protocol for Solubility Determination

The following section details a standard experimental procedure for the quantitative determination of the solubility of a hydrophobic compound like **1,3,5-trimethyladamantane**.

The shake-flask method followed by quantification using gas chromatography (GC) is a robust and widely accepted technique.

3.1. Principle

An excess amount of the solid solute (**1,3,5-trimethyladamantane**) is equilibrated with a solvent at a constant temperature. The resulting saturated solution is then carefully separated from the undissolved solid, and the concentration of the dissolved solute is determined using a suitable analytical method, such as gas chromatography.

3.2. Materials and Equipment

- **1,3,5-Trimethyladamantane**
- Selected organic solvents (e.g., hexane, chloroform, methanol)
- Analytical balance
- Scintillation vials or flasks with screw caps
- Constant temperature orbital shaker or water bath
- Syringes and syringe filters (e.g., 0.22 μm PTFE)
- Volumetric flasks and pipettes
- Gas chromatograph (GC) with a Flame Ionization Detector (FID)
- Appropriate GC column (e.g., non-polar capillary column)

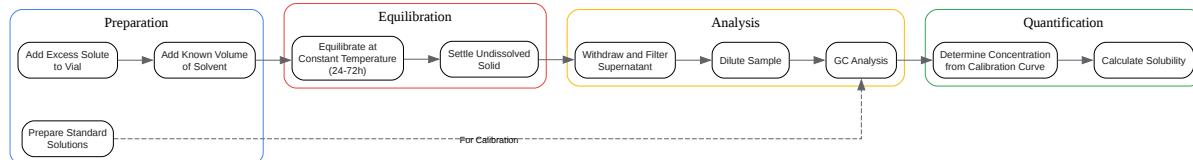
3.3. Procedure

- Preparation of Standard Solutions: Prepare a series of standard solutions of **1,3,5-trimethyladamantane** of known concentrations in the chosen solvent. These will be used to generate a calibration curve.
- Sample Preparation: Add an excess amount of **1,3,5-trimethyladamantane** to a vial. The presence of undissolved solid is crucial to ensure saturation.

- Solvent Addition: Accurately add a known volume of the selected organic solvent to the vial.
- Equilibration: Tightly seal the vials and place them in a constant temperature shaker. Agitate the samples for a sufficient period (typically 24-72 hours) to ensure that equilibrium solubility is reached.
- Phase Separation: After equilibration, cease agitation and allow the vials to stand undisturbed at the same constant temperature for several hours to allow the excess solid to settle.
- Sampling: Carefully withdraw a sample of the supernatant using a syringe. Immediately filter the sample through a syringe filter into a clean vial to remove any undissolved particles.
- Dilution: Accurately dilute the filtered supernatant with the same solvent to a concentration that falls within the linear range of the GC calibration curve.
- GC Analysis: Inject the diluted samples and the standard solutions into the GC.
- Quantification: Use the calibration curve generated from the standard solutions to determine the concentration of **1,3,5-trimethyladamantane** in the diluted samples.
- Calculation: Calculate the solubility of **1,3,5-trimethyladamantane** in the original undiluted sample, taking into account the dilution factor. Express the solubility in appropriate units (e.g., g/L, mg/mL, or mol/L).

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the experimental determination of solubility using the shake-flask method followed by GC analysis.



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Caption: Experimental workflow for solubility determination.

Conclusion

While specific quantitative solubility data for **1,3,5-trimethyladamantane** is sparse, qualitative information and the known properties of adamantane suggest good solubility in nonpolar organic solvents. For applications requiring precise solubility values, the detailed experimental protocol provided in this guide offers a robust methodology for its determination. The continued investigation into the physicochemical properties of adamantane derivatives is crucial for unlocking their full potential in drug discovery and materials science.

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